

An In-depth Technical Guide to α -D-Glucopyranose, pentaacetate

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Compound of Interest

Compound Name: *α -D-Glucopyranose,
pentaacetate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

α -D-Glucopyranose, pentaacetate, also known as 1,2,3,4,6-penta-O-acetyl- α -D-glucopyranose, is a fully acetylated derivative of α -D-glucose.[1] In this molecule, all five hydroxyl groups of the glucose are protected by acetyl groups, rendering it a versatile intermediate in organic synthesis, particularly in carbohydrate chemistry.[2][3] Its enhanced stability and solubility in organic solvents, compared to its parent monosaccharide, make it a key building block for the synthesis of a wide array of glycosides, oligosaccharides, and other bioactive compounds.[2][3] Beyond its synthetic utility, **α -D-Glucopyranose, pentaacetate** has garnered attention for its own biological activities, including insulintropic and antimicrobial effects.[2][4] This guide provides a comprehensive overview of its chemical properties, synthesis, characterization, and key applications relevant to research and drug development.

Chemical and Physical Properties

α -D-Glucopyranose, pentaacetate is a white crystalline powder with a bitter taste.[4][5] It is soluble in water and readily soluble in organic solvents such as ethanol and chloroform.[4]

Quantitative Data Summary

The key physicochemical properties of **alpha-D-Glucopyranose, pentaacetate** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₆ H ₂₂ O ₁₁	[6][7][8]
Molecular Weight	390.34 g/mol	[6][7][8]
CAS Number	604-68-2	[6][8]
Appearance	White crystalline powder	[4]
Melting Point	109-113 °C	[1][9]
Optical Rotation ([α] _D ²⁰)	≥+98° (c=1 in ethanol)	[1]
Purity	≥99%	[3]

Synthesis of alpha-D-Glucopyranose, pentaacetate

The synthesis of **alpha-D-Glucopyranose, pentaacetate** is typically achieved through the acetylation of D-glucose using acetic anhydride.[2] The choice of catalyst and reaction conditions can influence the anomeric selectivity and overall yield.[10] Due to the anomeric effect, the α-anomer is thermodynamically more stable than the β-anomer, and thus is the major product under many synthetic conditions.[10]

Experimental Protocol: Synthesis via Zinc Chloride Catalysis

This protocol describes a common method for the synthesis of **alpha-D-Glucopyranose, pentaacetate** using zinc chloride as a catalyst.[10]

Materials:

- D-glucose
- Acetic anhydride
- Zinc chloride (ZnCl₂)

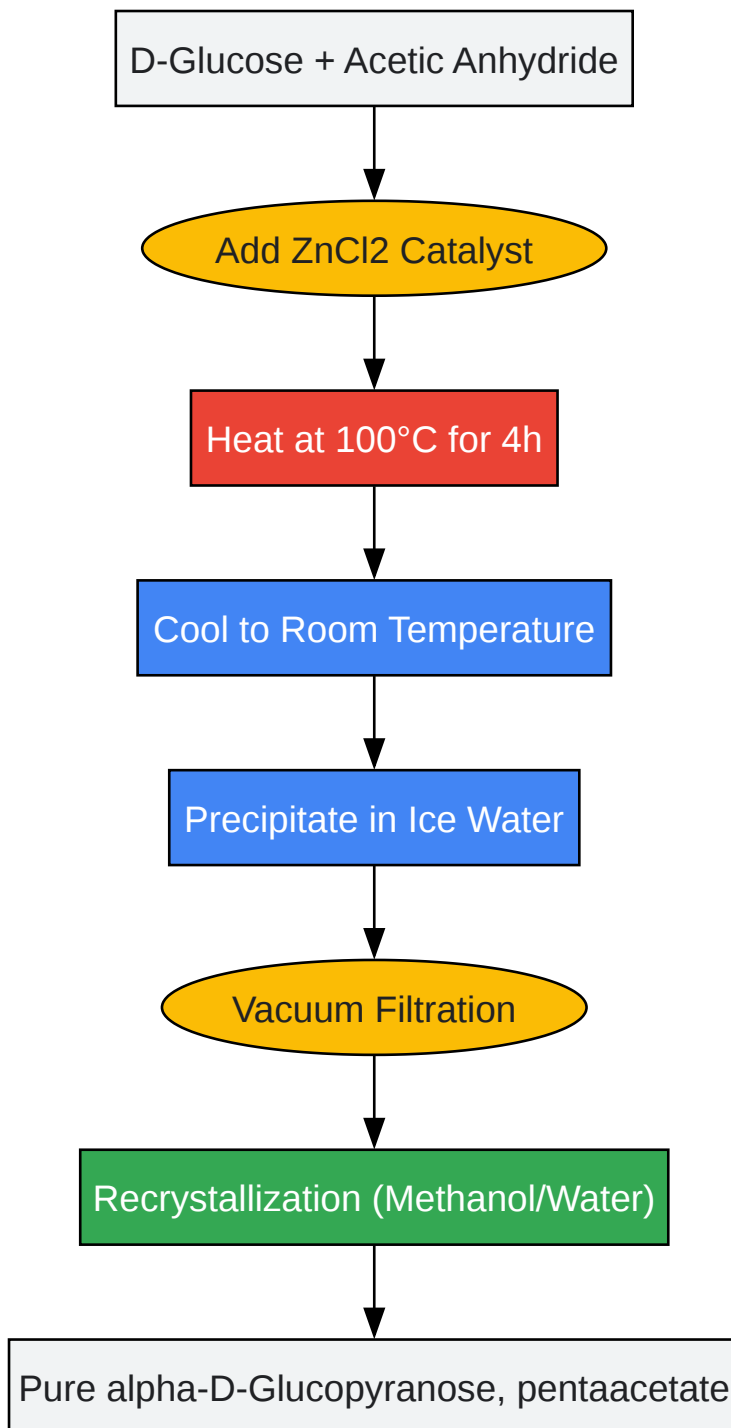
- Ice water
- Methanol
- Water

Procedure:

- In a round-bottomed flask, combine D-glucose and acetic anhydride. A typical molar ratio is 1:12.58 (glucose:acetic anhydride).[10]
- Add zinc chloride as a catalyst. A suitable molar ratio of glucose to zinc chloride is 1:0.44.[10]
- Heat the reaction mixture to 100°C with continuous stirring for 4 hours.[10]
- After the reaction is complete, cool the flask to room temperature.
- Carefully pour the reaction mixture into a beaker containing ice water with stirring to precipitate the product.[11]
- Collect the crude product by vacuum filtration and wash with cold water.[11]
- Recrystallize the crude product from a mixture of methanol and water to obtain pure **alpha-D-Glucopyranose, pentaacetate**.[11]
- Dry the purified product under vacuum.

Synthesis Workflow Diagram

Synthesis Workflow of alpha-D-Glucopyranose, pentaacetate



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Caption: A flowchart illustrating the key steps in the synthesis of **alpha-D-Glucopyranose, pentaacetate**.

Characterization

The structure and purity of synthesized **alpha-D-Glucopyranose, pentaacetate** are confirmed using various analytical techniques, primarily Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.[\[2\]](#)

Experimental Protocol: NMR Spectroscopy

Sample Preparation:

- Dissolve approximately 10-20 mg of the purified product in about 0.5-0.7 mL of deuterated chloroform (CDCl_3).
- Transfer the solution to an NMR tube.

Data Acquisition:

- Acquire ^1H NMR and ^{13}C NMR spectra on a suitable NMR spectrometer (e.g., 400 MHz).
- Process the acquired data (Fourier transformation, phasing, and baseline correction).

NMR Data Summary

The following table summarizes the characteristic ^1H NMR chemical shifts for **alpha-D-Glucopyranose, pentaacetate** in CDCl_3 .[\[12\]](#)

Proton	Chemical Shift (ppm)	Multiplicity
H-1	6.33	d
H-2	5.47	t
H-3	5.12	t
H-4	5.11	t
H-5	4.27	ddd
H-6a	4.13	dd
H-6b	4.10	dd
Acetyl CH ₃	2.19, 2.10, 2.05, 2.03, 2.02	s

Biological Activities and Applications

Alpha-D-Glucopyranose, pentaacetate is not merely a synthetic intermediate; it exhibits a range of biological activities that are of interest to drug development professionals.

Insulinotropic Action

A significant biological activity of **alpha-D-Glucopyranose, pentaacetate** is its ability to stimulate insulin secretion from pancreatic beta cells.^{[2][8]} Studies have shown that it can cause an immediate increase in insulin output, suggesting its potential as a novel insulin secretagogue.^{[2][4]} The proposed mechanism involves its uptake by islet cells, followed by hydrolysis to generate intracellular D-glucose, which then enters the metabolic pathways that trigger insulin release.^[13]

Antimicrobial Properties

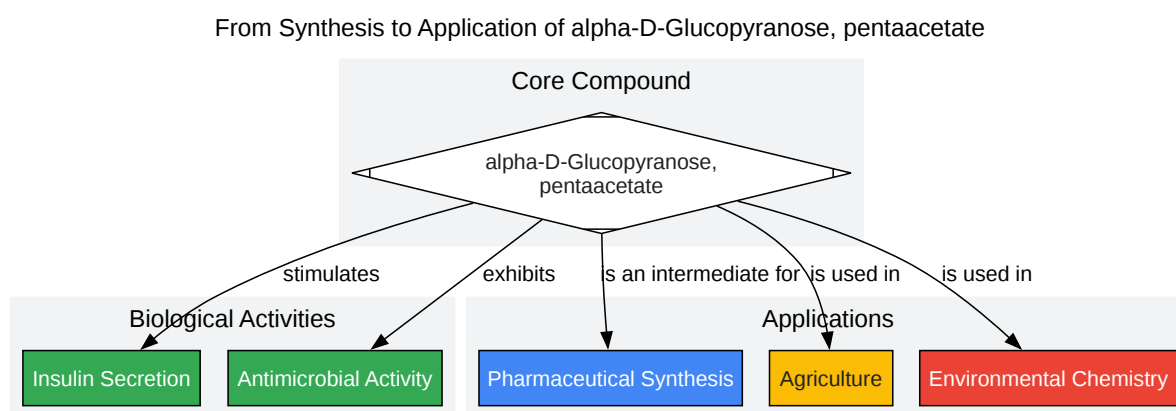
The compound has demonstrated antimicrobial activity against a variety of pathogens, including *Shigella dysenteriae* and *Candida albicans*.^{[2][4]} This suggests its potential for development as an antimicrobial agent.

Other Applications

Beyond its direct biological effects, **alpha-D-Glucopyranose, pentaacetate** serves as a crucial precursor in the synthesis of various bioactive molecules and has applications in other fields:

- Pharmaceuticals: It is a key intermediate for synthesizing glycosides and other bioactive compounds, often improving their bioavailability.[2]
- Agriculture: It can be used as a plant growth regulator.[4]
- Environmental Chemistry: It has been explored as a phase-change solvent for carbon dioxide absorption.[2]

Logical Relationship Diagram: From Synthesis to Application



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Caption: The relationship between the core compound and its biological activities and applications.

Conclusion

Alpha-D-Glucopyranose, pentaacetate is a molecule of significant interest in both synthetic chemistry and pharmacology. Its well-established synthesis and versatile reactivity make it an invaluable tool for creating complex carbohydrate-containing molecules. Furthermore, its inherent biological activities, particularly its insulintropic effects, open avenues for its investigation as a potential therapeutic agent. This guide has provided a technical overview of its properties, synthesis, and applications to support further research and development in these areas.

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